(R)-UT-155 solubility issues and solutions

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Compound of Interest

Compound Name:	*(R)-UT-155*
Cat. No.:	*B10800621*

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Technical Support Center: (R)-UT-155

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the solubility of **(R)-UT-155**.

Troubleshooting Guide

Issue: **(R)-UT-155** is not dissolving in my desired solvent.

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Possible Cause	Recommended Solution
Poor aqueous solubility	(R)-UT-155 is practically insoluble in water. For aqueous-based assays, a co-solvent system is necessary. Start by preparing a high-concentration stock solution in an appropriate organic solvent like DMSO.
Precipitation upon dilution in aqueous media	This is a common issue with hydrophobic compounds dissolved in DMSO. To mitigate this, perform a stepwise dilution. Add the DMSO stock solution to your aqueous buffer or media slowly while vortexing. The final concentration of DMSO in your working solution should be kept as low as possible, ideally below 0.5%, to avoid cellular toxicity and precipitation.
Hygroscopic nature of DMSO	DMSO readily absorbs moisture from the air, which can reduce its solvating power for hydrophobic compounds. Use a fresh, unopened bottle of anhydrous, high-purity DMSO for preparing your stock solution.
Insufficient mixing	Ensure vigorous mixing. Sonication can be beneficial in dissolving (R)-UT-155 in DMSO, especially at high concentrations.[1]

Issue: I'm observing cytotoxicity in my cell-based assays.

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Possible Cause	Recommended Solution
High concentration of DMSO	DMSO can be toxic to cells at concentrations above 0.5-1%. Prepare a concentrated stock solution of (R)-UT-155 in DMSO and then dilute it in your cell culture medium to ensure the final DMSO concentration is below this threshold. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.
Compound-specific toxicity	(R)-UT-155 is a selective androgen receptor degrader and is expected to have biological effects on cells expressing the androgen receptor. Titrate the concentration of (R)-UT-155 to determine the optimal concentration for your specific cell line and experimental endpoint.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **(R)-UT-155**?

A1: The recommended solvent for preparing a stock solution of **(R)-UT-155** is dimethyl sulfoxide (DMSO). It is highly soluble in DMSO, with reported concentrations of up to 130 mg/mL.[1] For optimal results, use anhydrous, high-purity DMSO and consider sonication to aid dissolution.[1]

Q2: How should I store the **(R)-UT-155** stock solution?

A2: **(R)-UT-155** stock solutions in DMSO should be stored at -20°C for short-term storage (up to one month) and at -80°C for long-term storage (up to six months). Avoid repeated freeze-thaw cycles.

Q3: Can I dissolve **(R)-UT-155** directly in PBS or cell culture media?

A3: No, **(R)-UT-155** is poorly soluble in aqueous solutions like PBS and cell culture media. You must first prepare a concentrated stock solution in DMSO and then dilute it into your aqueous buffer or media.

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Q4: My **(R)-UT-155** precipitated out of solution after diluting my DMSO stock in my aqueous buffer. What should I do?

A4: This is likely due to the poor aqueous solubility of the compound. To avoid precipitation, try the following:

- Decrease the final concentration: The concentration of **(R)-UT-155** that can be maintained in an aqueous solution is limited. You may need to work with lower final concentrations.
- Use a co-solvent system: For in vivo studies or certain in vitro applications, a co-solvent system can be employed. A common formulation involves a mixture of DMSO, PEG300, Tween-80, and saline.
- Slow, stepwise dilution: Add the DMSO stock solution to the aqueous solution very slowly while continuously mixing or vortexing.

Q5: What is the mechanism of action of **(R)-UT-155**?

A5: **(R)-UT-155** is a selective androgen receptor degrader (SARD). It functions by binding to the amino-terminal transcriptional activation domain (AF-1) of the androgen receptor (AR), which leads to the ubiquitination and subsequent degradation of the AR protein by the proteasome. This degradation inhibits AR signaling.

Quantitative Solubility Data

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	≥ 130 mg/mL (≥ 320.71 mM)	Sonication is recommended to aid dissolution. Use of fresh, anhydrous DMSO is advised as it is hygroscopic.
Water	< 0.1 mg/mL (insoluble)	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of (R)-UT-155 in DMSO

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Materials:

- **(R)-UT-155** powder (Molecular Weight: 405.35 g/mol)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Weigh out 4.05 mg of **(R)-UT-155** powder and place it in a sterile microcentrifuge tube.
- Add 1 mL of anhydrous, high-purity DMSO to the tube.
- Vortex the tube vigorously for 1-2 minutes until the powder is completely dissolved.
- If the powder does not fully dissolve, sonicate the tube for 5-10 minutes.
- Visually inspect the solution to ensure there are no visible particles.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term use or -80°C for long-term storage.

Protocol 2: Preparation of a Working Solution for Cell-Based Assays

Materials:

- 10 mM **(R)-UT-155** stock solution in DMSO
- Pre-warmed cell culture medium
- Sterile microcentrifuge tubes

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- Vortex mixer

Procedure:

- Thaw an aliquot of the 10 mM **(R)-UT-155** stock solution at room temperature.
- To prepare a 10 µM working solution, perform a serial dilution. For example, add 1 µL of the 10 mM stock solution to 999 µL of pre-warmed cell culture medium.
- Mix thoroughly by gentle vortexing or pipetting up and down.
- Ensure the final concentration of DMSO in the cell culture medium is less than 0.5%. For the example above, the final DMSO concentration is 0.1%.
- Add the working solution to your cell cultures immediately.
- Remember to include a vehicle control (cell culture medium with the same final concentration of DMSO) in your experimental setup.

Visualizations

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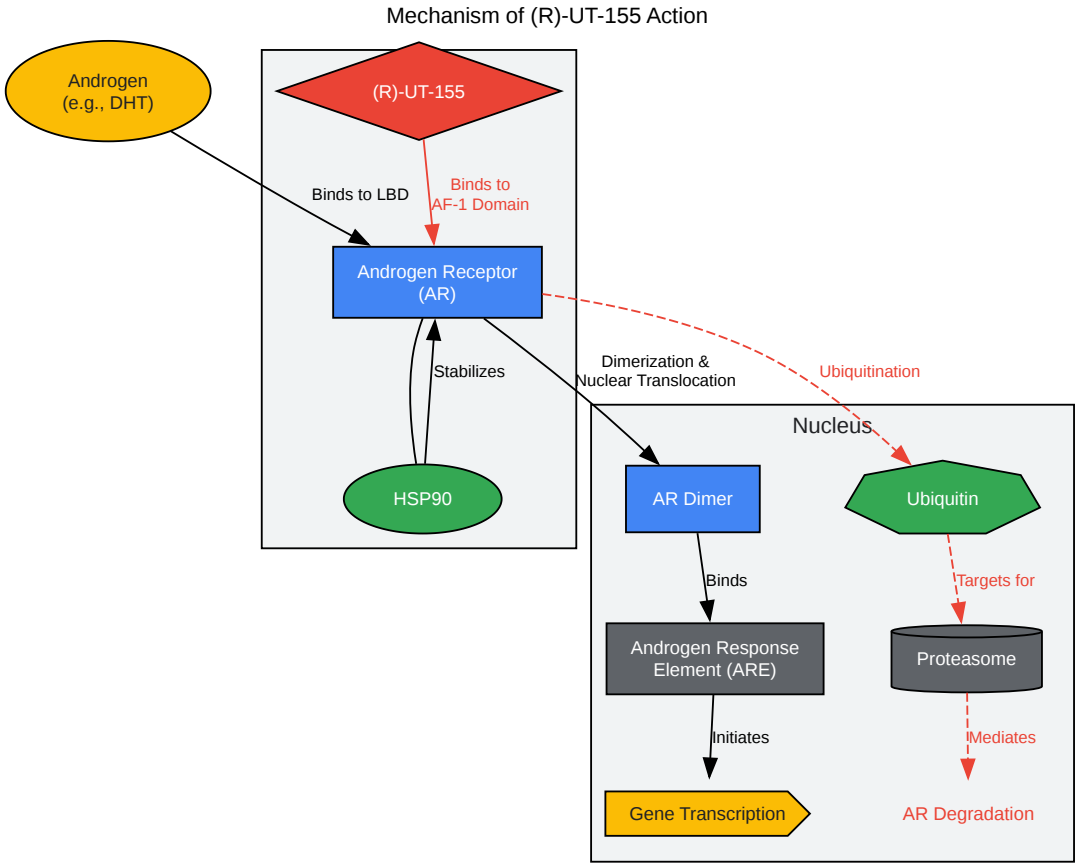

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Caption: **(R)-UT-155** binds to the AF-1 domain of the Androgen Receptor, leading to its ubiquitination and subsequent degradation by the proteasome, thereby inhibiting androgen-mediated gene transcription.

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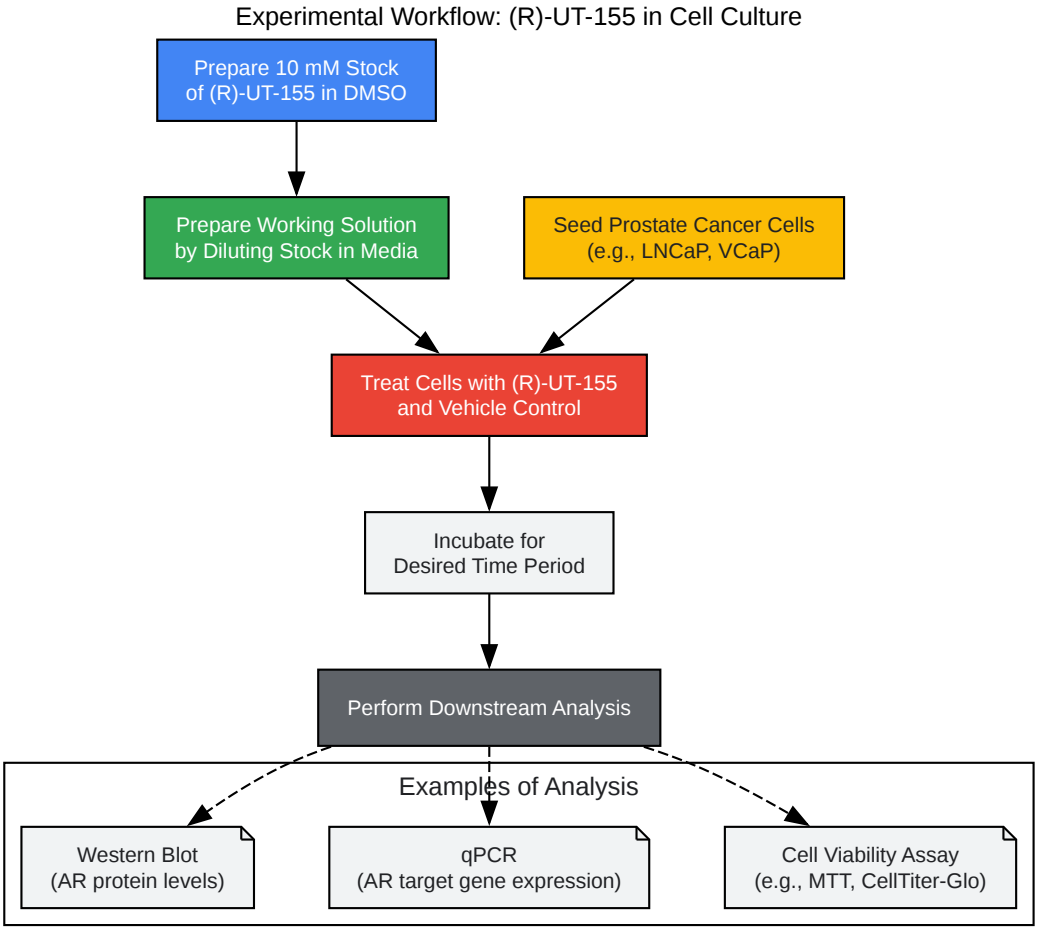

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Caption: A general workflow for studying the effects of **(R)-UT-155** on prostate cancer cells in vitro.

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References

- 1. medchemexpress.com [medchemexpress.com]
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